

Navigating the Solubility Landscape of beta-Methylcholine Iodide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *beta-Methylcholine Iodide*

CAS No.: 60154-19-0

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Understanding the Critical Role of Solubility

In the realm of pharmaceutical sciences and drug development, the solubility of an active pharmaceutical ingredient (API) is a cornerstone property that dictates its formulation, delivery, and ultimate bioavailability. **beta-Methylcholine Iodide**, a quaternary ammonium salt, presents a unique set of physicochemical characteristics that govern its interaction with various solvent systems. This technical guide, designed for the discerning researcher, scientist, and drug development professional, provides a comprehensive exploration of the solubility of **beta-Methylcholine Iodide**. By delving into the underlying principles of its solubility, presenting detailed experimental protocols for its determination, and offering a qualitative overview of its behavior in different solvent classes, this document aims to equip you with the foundational knowledge necessary for its effective application in your research and development endeavors.

The Molecular Persona of **beta-Methylcholine**

Iodide: A Prelude to its Solubility

beta-Methylcholine Iodide, with the chemical structure 2-hydroxypropyl-trimethylammonium iodide, is an ionic compound characterized by a permanently charged quaternary ammonium cation and an iodide anion. Its molecular structure, featuring a hydroxyl group and the charged ammonium center, imparts a significant degree of polarity. This inherent polarity is the primary determinant of its solubility profile, favoring interactions with polar solvent molecules capable of overcoming the crystal lattice energy of the solid salt.

The key molecular features influencing the solubility of **beta-Methylcholine Iodide** are:

- **Ionic Nature:** As a salt, it readily dissociates into its constituent ions, the beta-methylcholine cation and the iodide anion, in solvents with a high dielectric constant.
- **Hydrogen Bonding Capability:** The presence of a hydroxyl (-OH) group allows for hydrogen bonding with protic solvents, further enhancing solubility in these media.
- **Quaternary Ammonium Group:** The bulky, permanently charged trimethylammonium group contributes to strong ion-dipole interactions with polar solvent molecules.

Deciphering Solubility: The "Like Dissolves Like" Principle in Action

The age-old axiom "like dissolves like" serves as a fundamental guide to predicting solubility. For **beta-Methylcholine Iodide**, this principle manifests in its preferential solubility in polar solvents. The energy required to break the ionic bonds within the crystal lattice of the salt must be compensated by the energy released through the formation of strong interactions between the ions and the solvent molecules.

Polar Protic Solvents: The Preferred Milieu

Polar protic solvents, such as water, ethanol, and methanol, are excellent solvents for **beta-Methylcholine Iodide**. These solvents possess hydrogen bond donor and acceptor capabilities, in addition to high polarity. The dissolution process in these solvents is driven by:

- **Ion-Dipole Interactions:** The positive pole of the solvent's dipole is attracted to the iodide anion, while the negative pole orients towards the quaternary ammonium cation.
- **Hydrogen Bonding:** The hydroxyl group of **beta-Methylcholine Iodide** can both donate and accept hydrogen bonds with the solvent molecules, creating a stable solvation shell.

Polar Aprotic Solvents: A Moderate Affinity

Polar aprotic solvents, including dimethyl sulfoxide (DMSO) and acetone, lack hydrogen bond donating capabilities but still possess significant dipole moments. Consequently, they can effectively solvate the cation and anion of **beta-Methylcholine Iodide** through ion-dipole interactions. While generally good solvents, the absence of hydrogen bonding with the solute's hydroxyl group may result in slightly lower solubility compared to polar protic solvents.

Nonpolar Solvents: An Unfavorable Environment

Nonpolar solvents, such as hexane and toluene, are poor solvents for **beta-Methylcholine Iodide**. These solvents have low dielectric constants and are incapable of forming strong interactions with the charged ions. The energy required to overcome the crystal lattice energy of the salt far exceeds the weak van der Waals forces that would be established between the ions and the nonpolar solvent molecules, leading to very low or negligible solubility.

A Qualitative Overview of **beta-Methylcholine Iodide** Solubility

Due to a lack of extensive, publicly available quantitative solubility data for **beta-Methylcholine Iodide** across a wide range of solvents, the following table provides a qualitative estimation based on the principles of chemical interactions and data for structurally similar quaternary ammonium salts. These estimations are intended to guide solvent selection for various applications.

Solvent Class	Solvent	Predicted Qualitative Solubility	Rationale
Polar Protic	Water	High	Excellent hydrogen bonding and high polarity effectively solvate the ions. Data for the similar compound carbamyl- β -methylcholine chloride shows a solubility of 1.7 g/mL.
Ethanol	High	Good hydrogen bonding and polarity. Data for carbamyl- β -methylcholine chloride indicates a solubility of 80 mg/mL.	
Methanol	High	Similar to ethanol, with strong hydrogen bonding and polarity.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Moderate to High	Strong ion-dipole interactions due to high polarity. A related compound, methacholine iodide, is reported to be soluble in DMSO.
Acetone	Low to Moderate	Moderate polarity allows for some ion-dipole interactions, but weaker than DMSO.	
Nonpolar	Hexane	Insoluble	Lacks the polarity and hydrogen bonding

capabilities to overcome the crystal lattice energy of the ionic compound.

Toluene	Insoluble	Similar to hexane, the nonpolar nature of toluene prevents effective solvation of the ions.
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The Gold Standard for Solubility Determination: The Shake-Flask Method

To obtain precise and reliable quantitative solubility data, the equilibrium shake-flask method is the universally recognized gold standard. This method determines the thermodynamic solubility of a compound, representing the maximum concentration of the solute that can be dissolved in a solvent at a specific temperature and pressure at equilibrium.

The Underlying Principle of Equilibrium Solubility

The shake-flask method is predicated on achieving a state of dynamic equilibrium where the rate of dissolution of the solid compound is equal to the rate of its precipitation from the saturated solution. This ensures that the measured concentration represents the true thermodynamic solubility.

Caption: Dynamic equilibrium in a saturated solution.

Step-by-Step Experimental Protocol for the Shake-Flask Method

The following protocol provides a detailed workflow for determining the equilibrium solubility of **beta-Methylcholine Iodide**.

Materials:

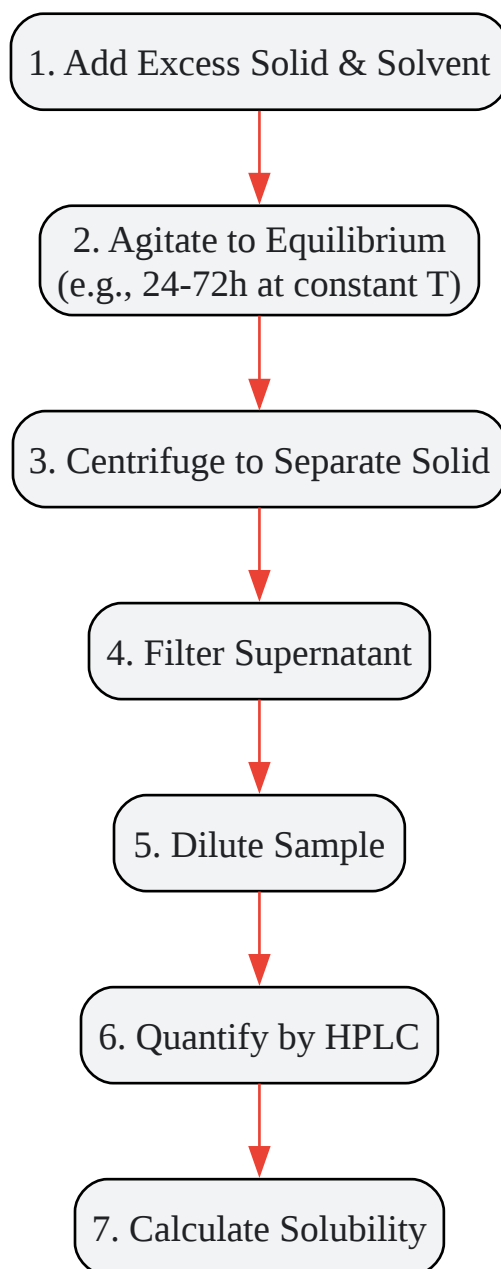
- **beta-Methylcholine Iodide** (solid)

- Selected solvent(s)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Charged Aerosol Detector) or other quantitative analytical technique
- Volumetric flasks and pipettes

Procedure:

- Preparation of the Slurry:
 - Add an excess amount of solid **beta-Methylcholine iodide** to a series of vials or flasks. A visual excess of solid should remain at the bottom of the container.
 - Add a known volume of the desired solvent to each container.
- Equilibration:
 - Securely cap the containers.
 - Place the containers in a temperature-controlled orbital shaker or rotator. The temperature should be maintained at the desired experimental condition (e.g., 25 °C or 37 °C).
 - Agitate the slurries for a predetermined period to ensure equilibrium is reached. This can range from 24 to 72 hours, depending on the compound and solvent. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has plateaued.
- Phase Separation:

- Once equilibrium is achieved, allow the containers to stand undisturbed for a short period to allow the excess solid to settle.
- To ensure complete removal of undissolved solid, centrifuge the samples at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
 - Dilute the filtered sample with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted samples using a validated HPLC method or another appropriate quantitative technique to determine the concentration of **beta-Methylcholine Iodide**.
 - Prepare a calibration curve using standard solutions of known concentrations of **beta-Methylcholine Iodide** to quantify the samples accurately.
- Calculation of Solubility:
 - Calculate the concentration of **beta-Methylcholine Iodide** in the original saturated solution, taking into account the dilution factor.
 - The resulting concentration is the equilibrium solubility of **beta-Methylcholine Iodide** in the tested solvent at the specified temperature.



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Caption: Experimental workflow for the shake-flask method.

Causality in Experimental Design: Why These Steps Matter

The meticulous execution of each step in the shake-flask protocol is paramount for obtaining accurate and reproducible solubility data.

- **Use of Excess Solid:** This ensures that the solution becomes saturated and that the equilibrium lies between the dissolved and undissolved states.
- **Controlled Temperature:** Solubility is a temperature-dependent property. Maintaining a constant and accurately recorded temperature is crucial for data consistency and comparability.
- **Extended Equilibration Time:** Sufficient time must be allowed for the system to reach a true thermodynamic equilibrium. Premature sampling can lead to an underestimation of solubility.
- **Thorough Phase Separation:** The presence of even minute solid particles in the sample will lead to an overestimation of the solubility. Centrifugation followed by filtration is a robust method to ensure a particle-free solution for analysis.
- **Validated Analytical Method:** The accuracy of the solubility measurement is directly dependent on the accuracy and precision of the analytical method used for quantification. A well-characterized and validated HPLC method is essential.

Concluding Remarks: A Foundation for Future Endeavors

This technical guide has provided a comprehensive overview of the solubility of **beta-Methylcholine Iodide**, from the fundamental principles governing its behavior in different solvents to a detailed, field-proven protocol for its experimental determination. While a lack of extensive published data necessitates qualitative estimations of its solubility in various organic solvents, the presented information, grounded in chemical theory and data from analogous compounds, offers a solid starting point for solvent selection and formulation development. The detailed shake-flask methodology empowers researchers to generate high-quality, quantitative solubility data tailored to their specific needs. A thorough understanding of the solubility of **beta-Methylcholine Iodide** is not merely an academic exercise; it is a critical prerequisite for unlocking its full potential in research and therapeutic applications.

References

- Avdeef, A. (2012).
- Bergström, C. A. S., & Avdeef, A. (2019).

- Glomme, A., & März, J. (2005). High-throughput solubility measurement in drug discovery and development. *Expert Opinion on Drug Discovery*, 2(7), 945-956.
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